

An In-depth Technical Guide to Boc-L-homophenylalanine: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-L-homophenylalanine*

Cat. No.: *B558298*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-L-homophenylalanine is a non-proteinogenic α -amino acid derivative that serves as a crucial building block in peptide synthesis and pharmaceutical research. Its unique structure, featuring a tert-butyloxycarbonyl (Boc) protecting group and an extended phenylpropyl side chain, offers distinct advantages in the design of novel peptides and peptidomimetics. The incorporation of **Boc-L-homophenylalanine** can impart increased hydrophobicity and conformational flexibility to peptide backbones, influencing their biological activity and pharmacokinetic properties. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **Boc-L-homophenylalanine**.

Chemical Properties and Structure

Boc-L-homophenylalanine is a white crystalline powder.^[1] It is soluble in organic solvents such as methanol. The chemical and physical properties of **Boc-L-homophenylalanine** are summarized in the tables below for easy reference.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(2S)-2-[(tert-butoxy)carbonylamino]-4-phenylbutanoic acid
Synonyms	N-Boc-L-homophenylalanine, Boc-Hph-OH
CAS Number	100564-78-1
Molecular Formula	C ₁₅ H ₂₁ NO ₄
SMILES	CC(C)(C)OC(=O)N--INVALID-LINK--C(=O)O
InChI Key	MCODLPJUFHPVQP-LBPRGKRZSA-N

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	279.33 g/mol
Melting Point	70-80 °C
Boiling Point (Predicted)	439.6 ± 38.0 °C at 760 mmHg
Density (Predicted)	1.139 g/cm ³
pKa (Predicted)	3.95 ± 0.10
Appearance	White crystalline powder[1]
Optical Rotation	[α] ²⁰ /D = +5.5 to +7.5° (c=2 in Ethanol)
Solubility	Soluble in methanol

Experimental Protocols

Synthesis of Boc-L-homophenylalanine

The following is a general procedure for the synthesis of **Boc-L-homophenylalanine**, adapted from established methods for the Boc protection of amino acids. This protocol is based on the synthesis of the D-enantiomer and is applicable to the L-enantiomer with the appropriate starting material.

Materials:

- L-homophenylalanine
- Di-tert-butyl dicarbonate (Boc_2O)
- Sodium hydroxide (NaOH)
- tert-Butanol (t-BuOH)
- Water (H_2O)
- Diethyl ether (Et_2O)
- Acetic acid (AcOH)
- Ethyl acetate
- Sodium sulfate (Na_2SO_4)
- Saturated sodium chloride solution (brine)

Procedure:

- Dissolve L-homophenylalanine in a 1:1 mixture of t-BuOH and water.
- Add powdered NaOH to the solution at room temperature.
- Add Boc_2O to the reaction mixture in portions over a short period.
- Stir the resulting suspension overnight at room temperature.
- Dilute the reaction mixture with water and wash with diethyl ether to remove any unreacted Boc_2O .
- Acidify the aqueous layer to a pH of approximately 5 with acetic acid.
- Extract the product into ethyl acetate.

- Wash the combined organic extracts with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **Boc-L-homophenylalanine**.

Purification of Boc-L-homophenylalanine

Purification of the crude product is typically achieved through recrystallization or column chromatography.

Recrystallization Protocol (General):

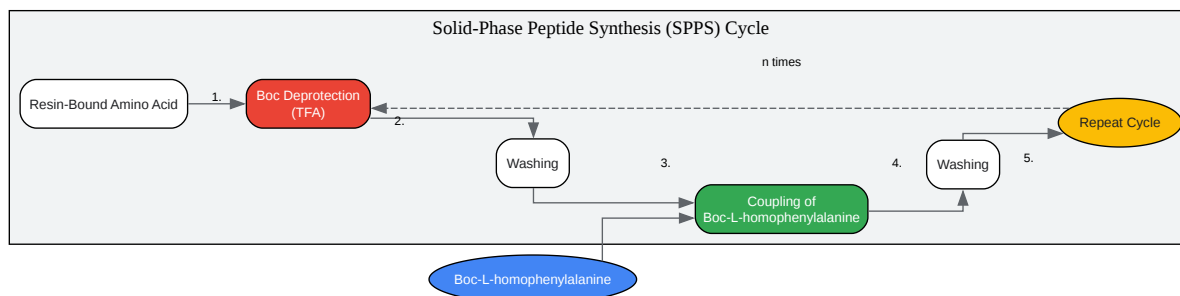
- Dissolve the crude **Boc-L-homophenylalanine** in a minimal amount of a suitable hot solvent or solvent mixture (e.g., ethyl acetate/hexane, diethyl ether/hexane, or water/ethanol).^[2]
- If the product oils out, it can be solidified by adding a seed crystal and allowing it to stand at room temperature.^{[3][4]}
- Once solidified, the product can be slurried in a non-polar solvent like hexane or cyclohexane to form a filterable solid.^[4]
- Filter the crystals, wash with a small amount of cold solvent, and dry under vacuum.

Column Chromatography (General):

For chromatographic purification, silica gel is a common stationary phase. The mobile phase is typically a mixture of a non-polar solvent (e.g., hexane or heptane) and a more polar solvent (e.g., ethyl acetate or diethyl ether). The polarity of the mobile phase is adjusted to achieve optimal separation of the product from any impurities.

Role in Peptide Synthesis

Boc-L-homophenylalanine is a valuable building block in solid-phase peptide synthesis (SPPS). The Boc protecting group on the α -amino group prevents unwanted side reactions during peptide bond formation. It can be readily removed under acidic conditions, typically with trifluoroacetic acid (TFA), to allow for the coupling of the next amino acid in the sequence.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. reddit.com [reddit.com]
- 3. Crystallization method of Boc-amino acid - Eureka | Patsnap [eureka.patsnap.com]
- 4. CN112661672A - Crystallization method of Boc-amino acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Boc-L-homophenylalanine: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558298#boc-l-homophenylalanine-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com